

Application Notes and Protocols: Flow Cytometry Analysis of Flt3 Inhibitor-Treated Cells

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Compound of Interest

Compound Name: *Flt3-IN-13*

Cat. No.: *B14906710*

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Audience: Researchers, scientists, and drug development professionals.

Topic: This document provides detailed protocols and application notes for the analysis of cells treated with Flt3 inhibitors, using flow cytometry to assess apoptosis and cell cycle distribution. While the inquiry specified **Flt3-IN-13**, publicly available data for this specific compound is limited. Therefore, this document utilizes representative data from well-characterized Flt3 inhibitors to illustrate the expected outcomes and analytical procedures.

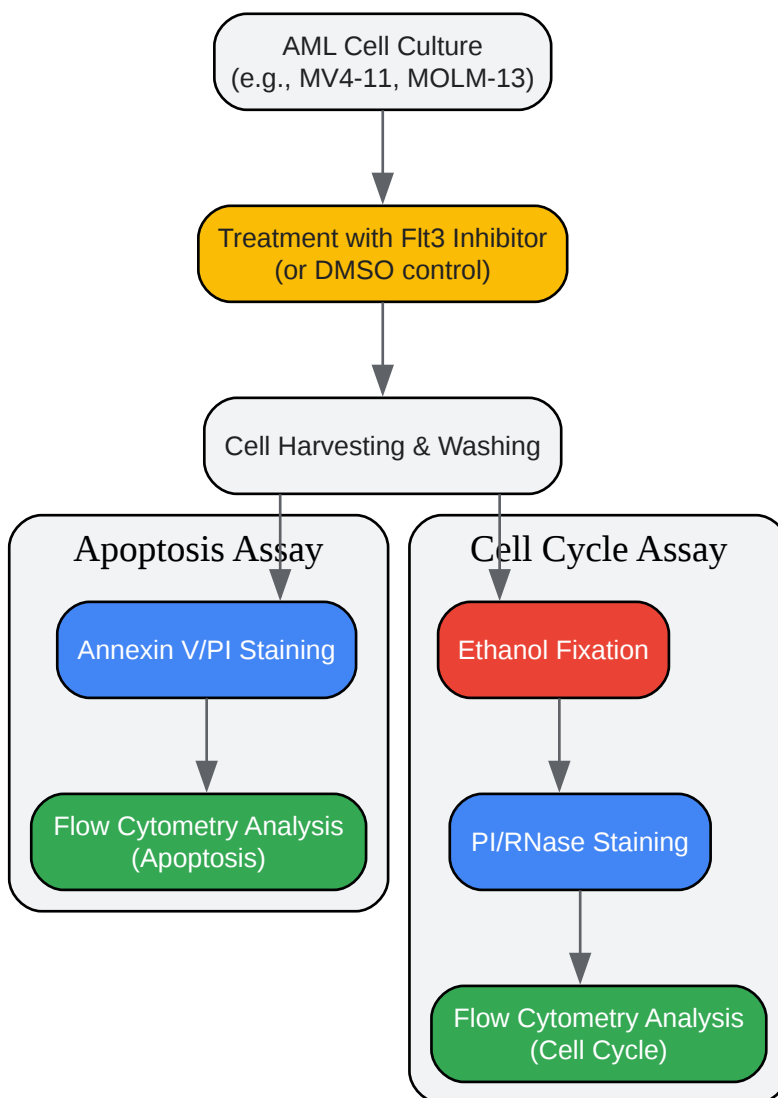
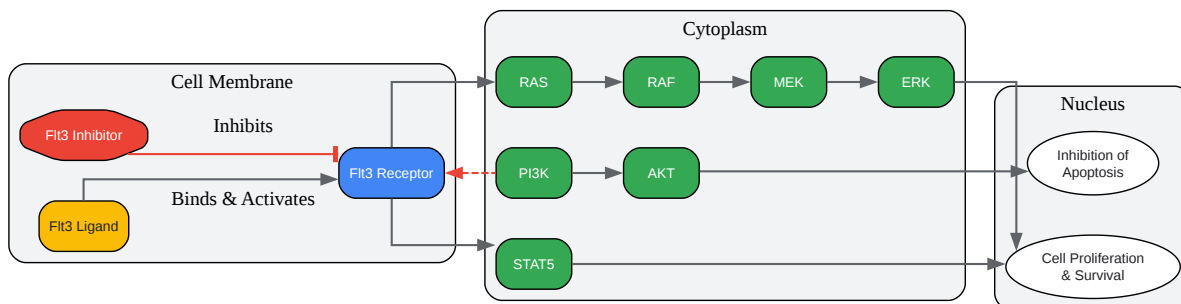
Introduction to Flt3 and its Inhibition

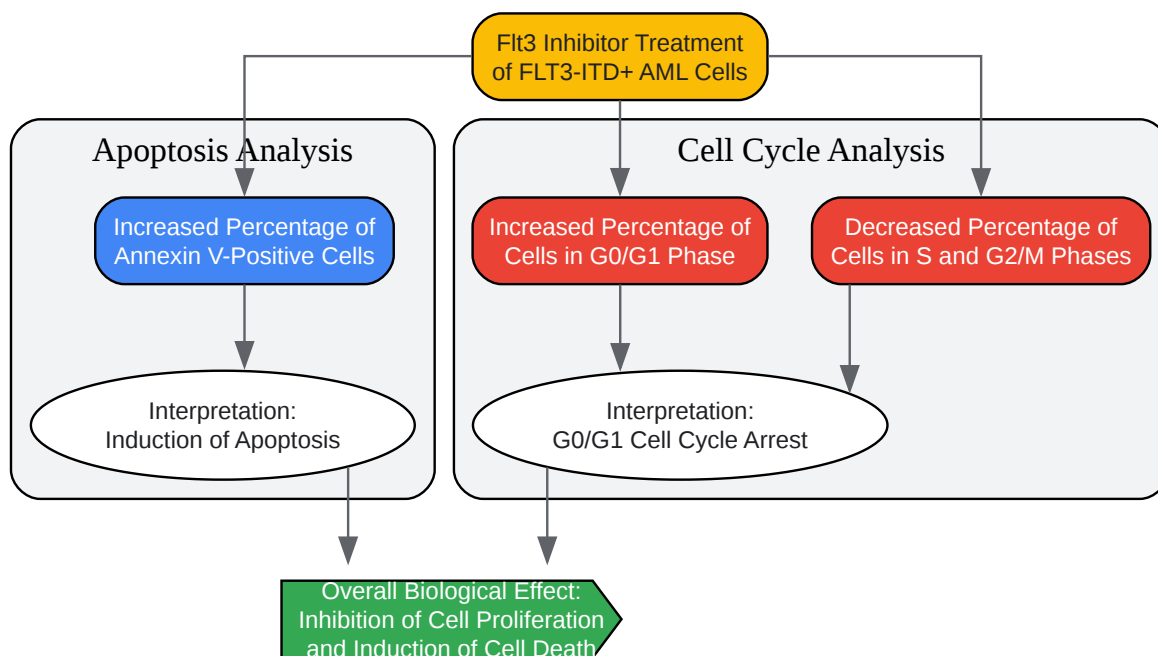
Fms-like tyrosine kinase 3 (FLT3) is a receptor tyrosine kinase that plays a critical role in the proliferation, survival, and differentiation of hematopoietic stem and progenitor cells.^{[1][2][3]} Mutations in the FLT3 gene, particularly internal tandem duplications (FLT3-ITD) and tyrosine kinase domain (TKD) point mutations, are among the most common genetic alterations in Acute Myeloid Leukemia (AML).^{[1][2]} These mutations lead to constitutive, ligand-independent activation of the FLT3 receptor, driving uncontrolled cell proliferation and survival through downstream signaling pathways such as RAS/MAPK, PI3K/AKT, and STAT5.^{[1][2][3]}

Flt3 inhibitors are a class of targeted therapeutic agents designed to block the aberrant signaling from mutated FLT3.^[1] By inhibiting the kinase activity of FLT3, these compounds can induce apoptosis and cell cycle arrest in FLT3-mutated cancer cells. Flow cytometry is an indispensable tool for quantifying these cellular responses to Flt3 inhibitor treatment.

Flt3 Signaling Pathway and Inhibition

The following diagram illustrates the canonical Flt3 signaling pathway and the mechanism of action for Flt3 inhibitors.





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References

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- 2. FLT3 Mutations in Acute Myeloid Leukemia: Unraveling the Molecular Mechanisms and Implications for Targeted Therapies - PMC [pmc.ncbi.nlm.nih.gov]
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